

E7046: Application Notes and Protocols for Flow Cytometry Analysis of Immune Cells

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Compound of Interest

Compound Name:	Palupiprant
CAS No.:	1369489-71-3
Cat. No.:	B607248

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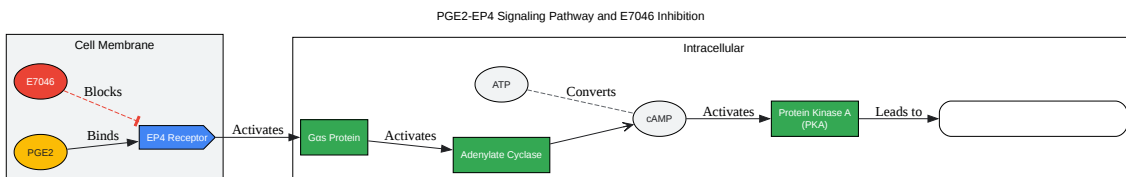
For Researchers, Scientists, and Drug Development Professionals

Introduction

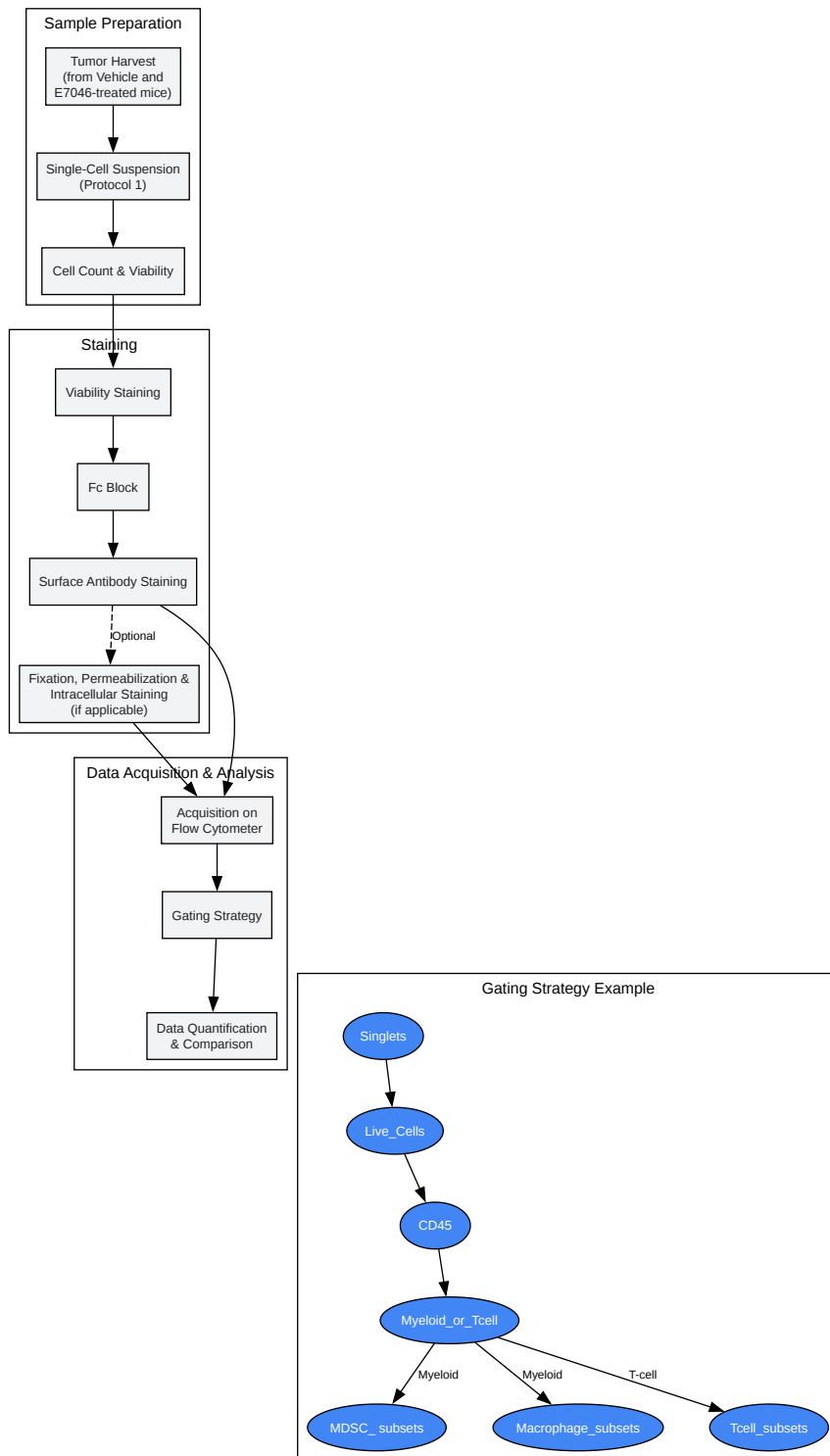
E7046 is an orally bioavailable small-molecule antagonist of the prostaglandin E2 (PGE2) receptor type 4 (EP4).[1] In the tumor microenvironment (TME), elevated levels of PGE2, a key inflammatory mediator, contribute to an immunosuppressive landscape.[2] PGE2 exerts its effects through four receptors (EP1-EP4), with the EP4 receptor being a major contributor to the suppression of anti-tumor immunity.[2][3] E7046 selectively blocks the PGE2-EP4 signaling pathway, thereby reversing immunosuppression and promoting anti-tumor immune responses. [2] This document provides detailed application notes and protocols for the analysis of immune cell populations by flow cytometry following treatment with E7046, based on preclinical and clinical research findings.

Mechanism of Action: The PGE2-EP4 Signaling Pathway

PGE2, produced by tumor and stromal cells, binds to the EP4 receptor on various immune cells. This interaction primarily activates a G α s protein-coupled signaling cascade, leading to increased intracellular cyclic AMP (cAMP) and activation of protein kinase A (PKA). This signaling cascade ultimately results in the suppression of anti-tumor immune cell functions and the promotion of pro-tumor, immunosuppressive cell phenotypes. E7046 acts as a competitive antagonist at the EP4 receptor, preventing PGE2 binding and thereby inhibiting these downstream immunosuppressive effects.



General Flow Cytometry Workflow for E7046 Studies



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References

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- [2. Human Activated T Cell Markers Flow Cytometry Panel | Cell Signaling Technology \[cellsignal.com\]](#)
- [3. EP4 Antagonism by E7046 diminishes Myeloid immunosuppression and synergizes with Treg-reducing IL-2-Diphtheria toxin fusion protein in restoring anti-tumor immunity - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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